

3-Methylpyridazine: A Technical Guide to Safety, Handling, and GHS Classification

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Compound of Interest

Compound Name: 3-Methylpyridazine

Cat. No.: B156695

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety, handling, and regulatory classification of **3-Methylpyridazine** (CAS No. 1632-76-4). The document is intended to serve as a critical resource for researchers, scientists, and professionals in the field of drug development and other chemical synthesis applications. It details the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, safe handling and storage procedures, and summarizes available physical and chemical property data. This guide also outlines standard experimental protocols for the assessment of chemical hazards, in line with OECD guidelines, to ensure the safe and compliant use of this compound in a laboratory setting.

Introduction

3-Methylpyridazine is a heterocyclic organic compound that serves as a valuable building block in various chemical syntheses. Its applications are found in the development of pharmaceuticals and agrochemicals. Given its utility in research and development, a thorough understanding of its hazard profile and safe handling practices is paramount to ensure the safety of laboratory personnel and the integrity of experimental work. This guide aims to consolidate the available safety-critical information for **3-Methylpyridazine**.

GHS Classification and Hazard Summary

3-Methylpyridazine has been classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The classification indicates that it is a hazardous substance requiring careful handling.

GHS Hazard Classification:[[1](#)]

- Skin Irritation: Category 2 (H315: Causes skin irritation)
- Eye Irritation: Category 2A (H319: Causes serious eye irritation)
- Specific Target Organ Toxicity — Single Exposure: Category 3, Respiratory tract irritation (H335: May cause respiratory irritation)

Signal Word: Warning[[1](#)]

GHS Pictogram:[[1](#)]



Hazard Statements:[[1](#)]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[[1](#)]

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Quantitative Data Summary

The following table summarizes the available quantitative physical, chemical, and safety data for **3-Methylpyridazine**. It is important to note that specific experimental toxicity data, such as LD50 and LC50 values, for **3-Methylpyridazine** are not readily available in the public domain. The safety assessment should therefore be primarily guided by the GHS classification.

Property	Value	Reference
Molecular Formula	$C_5H_6N_2$	[1]
Molecular Weight	94.11 g/mol	[1]
CAS Number	1632-76-4	[1]
Appearance	Light yellow to yellow to orange clear liquid	[2]
Boiling Point	214 °C (lit.)	
Density	1.031 g/mL at 25 °C (lit.)	
Flash Point	88 °C (190.4 °F) - closed cup	
Refractive Index	n _{20/D} 1.514 (lit.)	
Oral LD ₅₀ (Rat)	Data not available	
Dermal LD ₅₀ (Rabbit)	Data not available	
Inhalation LC ₅₀ (Rat)	Data not available	

Safety and Handling

Due to its classification as a skin, eye, and respiratory irritant, strict safety protocols must be followed when handling **3-Methylpyridazine**.

4.1. Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn at all times.
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably in a chemical fume hood. If the ventilation is inadequate, a NIOSH-approved respirator with an

appropriate cartridge for organic vapors should be used.

4.2. Safe Handling Procedures

- Avoid inhalation of vapors or mists.
- Prevent contact with skin and eyes.
- Use only in a chemical fume hood.
- Keep the container tightly closed when not in use.
- Wash hands thoroughly after handling.

4.3. Storage

- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Store in a tightly sealed container.

4.4. First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical attention.
- After Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

4.5. Spill and Disposal Procedures

- Spill Response: In case of a spill, evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.
- Waste Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow it to enter the environment.

Reactivity and Stability

- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: While specific data for **3-Methylpyridazine** is limited, thermal decomposition of similar nitrogen-containing heterocyclic compounds may produce toxic fumes of nitrogen oxides (NO_x) and carbon oxides (CO, CO₂).[\[3\]](#)[\[4\]](#)
- Hazardous Reactions: Forms complexes with transition metals.[\[5\]](#)

Experimental Protocols for Hazard Assessment

The GHS classification of **3-Methylpyridazine** is based on data from experimental studies. The following are outlines of standard methodologies, based on OECD guidelines, that are typically used to assess the hazards of chemical substances.

6.1. Acute Oral Toxicity (OECD Guideline 423)

- Principle: This method uses a stepwise procedure with a small number of animals to classify a substance's acute oral toxicity.
- Methodology: A single sex (typically female rats) is used. The substance is administered orally at one of the defined starting dose levels (e.g., 5, 50, 300, or 2000 mg/kg body weight). The animals are observed for mortality and clinical signs of toxicity for up to 14 days. The outcome of the first step determines the next dosing step (higher or lower dose). The classification is determined by the dose at which mortality is observed.

6.2. In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD Guideline 439)

- Principle: This in vitro method assesses the potential of a chemical to cause skin irritation by measuring its cytotoxic effect on a reconstructed human epidermis model.
- Methodology: The test chemical is applied topically to the surface of the RhE tissue. After a defined exposure period, the tissue viability is determined using a cell viability assay (e.g., MTT assay). A reduction in tissue viability below a certain threshold (typically $\leq 50\%$) indicates that the substance is a skin irritant.

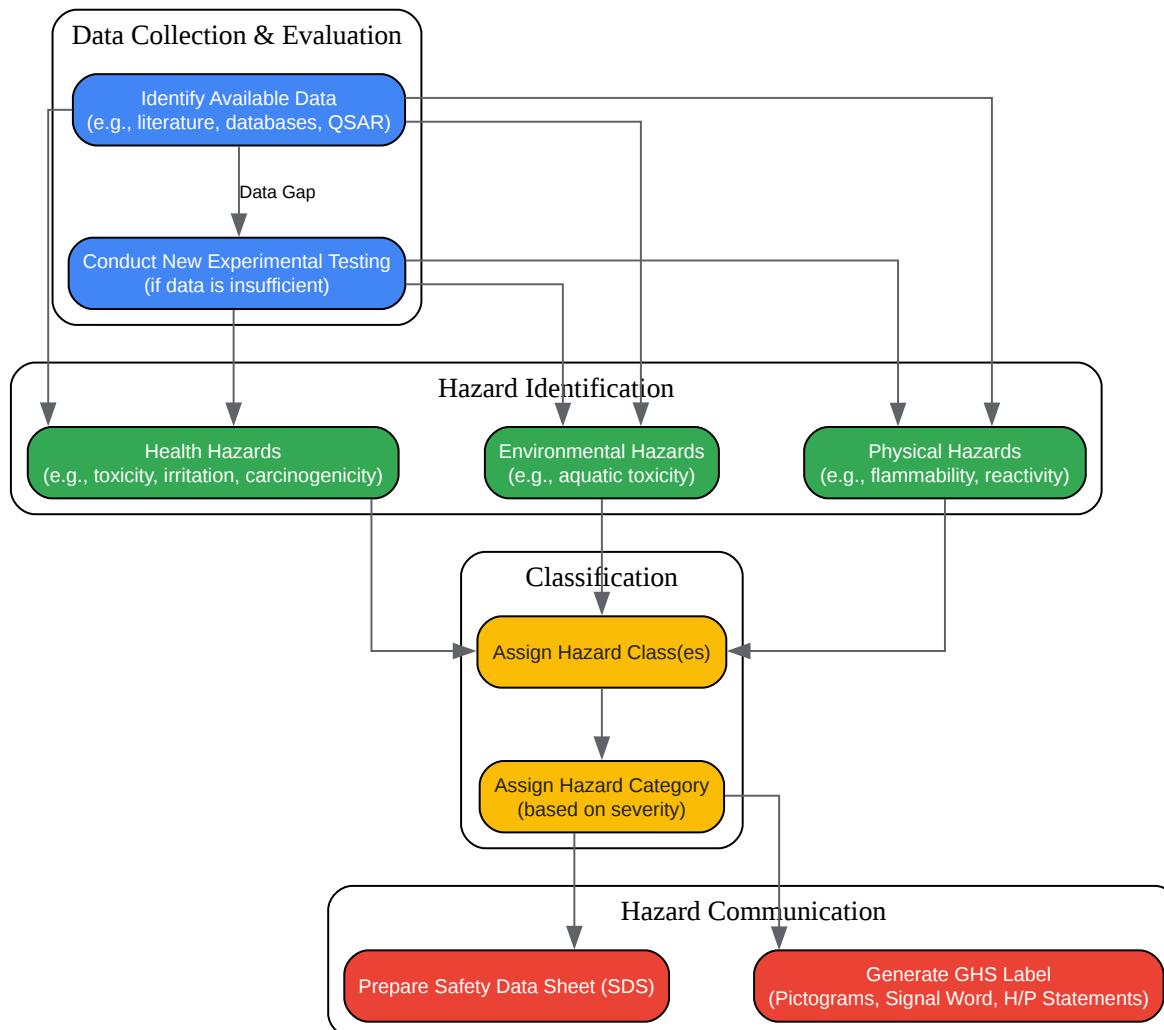
6.3. Acute Eye Irritation/Corrosion (OECD Guideline 405)

- Principle: This in vivo test evaluates the potential of a substance to cause eye irritation or corrosion when applied to the eye of an animal (typically an albino rabbit).
- Methodology: A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control. The eyes are examined for signs of irritation (redness, swelling, discharge) and corneal opacity at specific intervals (e.g., 1, 24, 48, and 72 hours) after application. The severity and reversibility of the effects are scored to determine the irritation potential.

Visualizations

GHS Classification Workflow

The following diagram illustrates the general workflow for the GHS classification of a chemical substance based on its intrinsic hazards.



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Caption: GHS classification workflow from data collection to hazard communication.

Conclusion

3-Methylpyridazine is a valuable chemical intermediate with identified hazards of skin, eye, and respiratory irritation. While specific quantitative toxicity data are not readily available, the GHS classification provides a clear framework for safe handling and use. Adherence to the safety protocols outlined in this guide, including the use of appropriate personal protective equipment and engineering controls, is essential for minimizing risk in a laboratory setting. Researchers and professionals must remain vigilant and consult the most current Safety Data Sheet (SDS) before handling this compound.

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